

CAS number 1329809-35-9 properties

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Compound of Interest

Compound Name:	3 α -Hydroxy Pravastatin Lactone- d3
CAS No.:	1329809-35-9
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An In-Depth Technical Guide to Relacorilant (CORT125134) for Researchers and Drug Development Professionals

A Note on Chemical Identification: This guide focuses on the selective glucocorticoid receptor modulator, Relacorilant. While the request specified CAS Number 1329809-35-9, publicly available scientific literature and chemical databases predominantly associate Relacorilant with CAS Number 1496510-51-0. The former CAS number appears to be linked to a deuterated impurity of Pravastatin[1][2]. Given the context of the request for a guide on a novel therapeutic agent, this document will proceed with the detailed scientific profile of Relacorilant.

Introduction

Relacorilant (formerly CORT125134) is a non-steroidal, orally bioavailable, selective glucocorticoid receptor modulator (SGRM) developed by Corcept Therapeutics[3][4]. As a competitive antagonist of the glucocorticoid receptor (GR), it is under investigation for conditions characterized by excess cortisol activity, most notably Cushing's syndrome and as a combination therapy in certain solid tumors[3][4][5]. Its high selectivity for the GR over other hormone receptors, such as the progesterone receptor, distinguishes it from broader-spectrum antagonists and presents a potentially more favorable side-effect profile[3][6][7]. This guide

provides a comprehensive technical overview of Relacorilant, designed for professionals in drug discovery and clinical development.

Physicochemical Properties

Relacorilant is a complex heterocyclic small molecule. Its structural and chemical properties are fundamental to its biological activity and formulation development.

Property	Value	Reference
IUPAC Name	[(4aR)-1-(4-Fluorophenyl)-6-(1-methylpyrazol-4-yl)sulfonyl-4,5,7,8-tetrahydropyrazolo[3,4-g]isoquinolin-4a-yl]-[4-(trifluoromethyl)pyridin-2-yl]methanone	[3]
CAS Number	1496510-51-0	[3][8][9]
Molecular Formula	C27H22F4N6O3S	[3][8][10]
Molar Mass	586.56 g/mol	[3][8]
Appearance	Solid	[3]
Solubility	Soluble in DMSO (≥ 60 mg/mL)	[9][11]

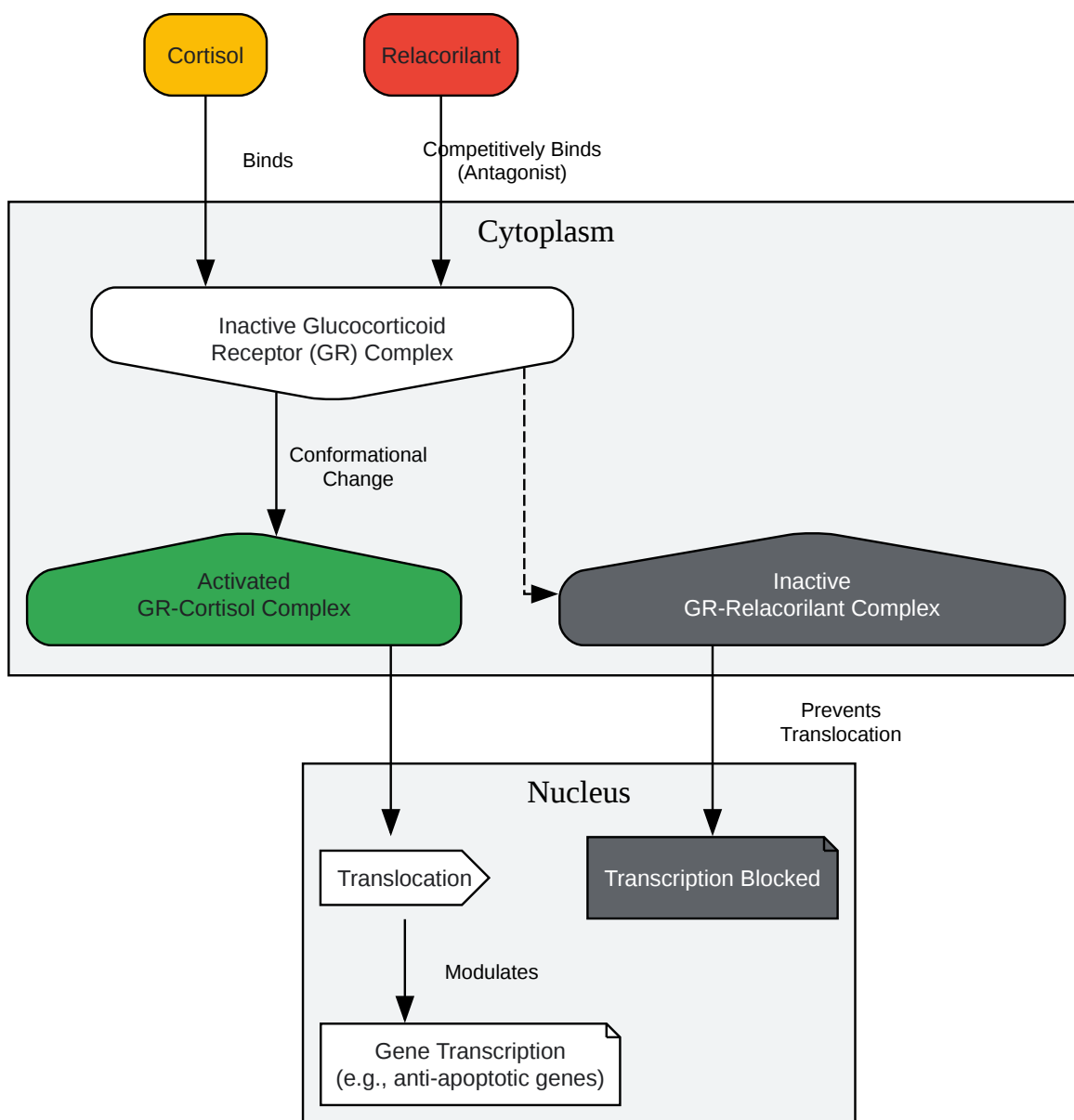
Mechanism of Action: Selective Glucocorticoid Receptor Antagonism

Relacorilant functions as a potent and selective competitive antagonist of the glucocorticoid receptor[3][6]. The binding of cortisol to the GR initiates a conformational change, leading to the translocation of the receptor-ligand complex into the nucleus, where it modulates the transcription of target genes[6][8]. This signaling cascade is implicated in a wide array of physiological processes, including metabolism, inflammation, and stress response[4][6].

In pathologies driven by excess cortisol, such as Cushing's syndrome, or in cancers where cortisol signaling promotes chemoresistance, this pathway is aberrantly active[4]. Relacorilant

directly counteracts this by binding to the GR with high affinity, preventing cortisol from binding and activating the receptor[3][4][8]. This blockade inhibits the downstream signaling cascade, mitigating the deleterious effects of hypercortisolism[3][8].

A key feature of Relacorilant is its selectivity. Unlike first-generation GR antagonists like mifepristone, Relacorilant does not bind significantly to other steroid receptors, such as the progesterone, androgen, or mineralocorticoid receptors, which is anticipated to reduce off-target side effects[6][7][12].



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Caption: Mechanism of Relacorilant at the Glucocorticoid Receptor.

Pharmacokinetics and Metabolism

Understanding the pharmacokinetic (PK) profile of Relacorilant is crucial for designing effective dosing regimens.

- Administration: Relacorilant is administered orally[5].
- Metabolism: Relacorilant is a strong inhibitor of the cytochrome P450 enzyme CYP3A4[7][13]. This is a critical consideration for drug-drug interactions, as co-administration with drugs metabolized by CYP3A4 can lead to increased exposure of the substrate drug[7]. For instance, when combined with nab-paclitaxel (a CYP3A4 substrate), Relacorilant increases the exposure (AUC) of nab-paclitaxel[7].
- Dosing Studies: Clinical studies have evaluated both continuous (daily) and intermittent (on the day before, day of, and day after chemotherapy) dosing regimens, particularly in oncology settings[7][12]. The intermittent, higher-dose schedule has shown favorable efficacy and safety, delivering high GR antagonism around the time of chemotherapy exposure[7][12].

Applications in Research and Drug Development

Relacorilant is being actively investigated in multiple clinical settings.

- Cushing's Syndrome: As a primary indication, Relacorilant aims to manage the symptoms of hypercortisolism, such as hypertension and hyperglycemia, by blocking the effects of excess cortisol[4][5][14][15]. Phase 3 trials (GRACE and GRADIENT) have demonstrated that patients receiving Relacorilant experienced significant improvements in these clinical manifestations[14][15].
- Oncology: A major area of development is in oncology, particularly for solid tumors where cortisol can promote chemoresistance. By inhibiting GR, Relacorilant is hypothesized to restore the cancer cells' sensitivity to apoptosis-inducing chemotherapy[3].
 - Ovarian Cancer: The pivotal Phase 3 ROSELLA trial showed that combining Relacorilant with nab-paclitaxel significantly improved progression-free survival (PFS) and overall survival (OS) in patients with platinum-resistant ovarian cancer compared to nab-paclitaxel alone[3]. This effect was observed without the need for biomarker selection.
 - Other Cancers: Investigations are also ongoing for its use in pancreatic cancer, adrenocortical carcinoma, and prostate cancer[5][6].

Analytical Methodologies

The quantification of Relacorilant and its metabolites in biological matrices is essential for pharmacokinetic and toxicokinetic studies. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the standard method for this purpose.

Protocol: Quantification of Relacorilant in Human Plasma by LC-MS/MS

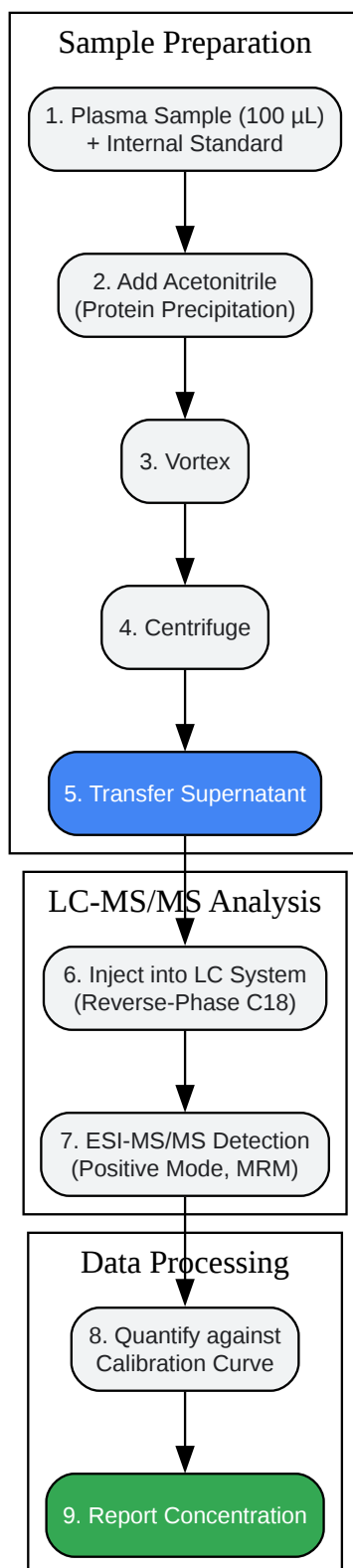
This protocol provides a general framework. Specific parameters must be optimized and validated according to regulatory guidelines.

1. Sample Preparation (Protein Precipitation): a. Thaw plasma samples and an internal standard (IS) working solution on ice. b. To 100 μ L of plasma in a microcentrifuge tube, add 20 μ L of the IS working solution. c. Add 300 μ L of cold acetonitrile to precipitate proteins. d. Vortex for 1 minute to ensure thorough mixing. e. Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated protein. f. Carefully transfer the supernatant to a clean 96-well plate for analysis.

2. LC-MS/MS Analysis: a. Liquid Chromatography:

- Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A suitable gradient to separate the analyte from matrix components (e.g., 5% B to 95% B over 3 minutes).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L. b. Mass Spectrometry:
- Ionization: Electrospray Ionization (ESI), positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for Relacorilant and the IS must be determined and optimized.

3. Data Analysis & Validation: a. Generate a calibration curve using standards of known concentrations. b. Quantify Relacorilant in the unknown samples by interpolating from the calibration curve. c. The method must be validated for linearity, accuracy, precision, selectivity, and stability according to FDA/EMA guidelines.



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Caption: General workflow for LC-MS/MS analysis of Relacorilant.

Synthesis Overview

The chemical synthesis of Relacorilant is a multi-step process involving the construction of its complex heterocyclic core. Key intermediates include 2-Bromo-4-(trifluoromethyl)pyridine[16]. The introduction of a trifluoromethyl group at the 4-position of the pyridyl moiety was found to significantly increase the compound's potency[16]. Detailed synthetic schemes have been published in patent literature, such as WO2013/177559[16].

Safety and Tolerability

In clinical trials, Relacorilant has been generally well-tolerated. When used in combination with nab-paclitaxel, the type, frequency, and severity of adverse events were reported to be similar to those observed with nab-paclitaxel monotherapy, suggesting Relacorilant does not add significant safety burden[14].

Conclusion

Relacorilant is a promising selective glucocorticoid receptor modulator with significant therapeutic potential in endocrinology and oncology. Its well-defined mechanism of action, oral bioavailability, and high selectivity make it a valuable agent for mitigating the effects of hypercortisolism. Ongoing clinical trials continue to explore its efficacy and safety, particularly its novel application in overcoming chemotherapy resistance in solid tumors. For researchers, Relacorilant serves as a precision tool to dissect the role of glucocorticoid signaling in various disease states.

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